The Structural & Functional Divergence of Antho-RIamide I and II

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Compound of Interest

Compound Name:	*Tyrosyl-arginyl-isoleucinamide*
CAS No.:	*139026-55-4*
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A Technical Guide to the "Phenyllactyl Switch" in Cnidarian Neuropharmacology

Executive Summary: The "Shielded" Warhead

Antho-RIamide I and Antho-RIamide II represent a critical case study in marine natural product chemistry, specifically illustrating the role of N-terminal blocking in neuropeptide stability and receptor affinity. Isolated from the sea anemone Anthopleura elegantissima, these two peptides share a core amino acid sequence but differ by a single, decisive chemical modification.

- Antho-RIamide I (L-3-phenyllactyl-Tyr-Arg-Ile-NH_2) is the biologically active form, functioning as a potent, broad-spectrum muscle inhibitor.[1] Its N-terminus is capped by an L-3-phenyllactyl residue (an

  -hydroxy acid), rendering it resistant to aminopeptidases.

- Antho-RIamide II (Tyr-Arg-Ile-NH_2) is the "des-phenyllactyl" fragment.[2][3][4][5] Despite containing the full amino acid sequence of the active parent, it is biologically inactive.

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This guide details the structural dichotomy, isolation methodologies, and the pharmacological implications of this "all-or-nothing" structure-activity relationship (SAR).

Chemical Architecture & Structural Divergence

The defining difference between the two isoforms lies in the N-terminal moiety. This is not merely a protecting group; it is a pharmacophore essential for receptor recognition.

Comparative Morphology

Feature	Antho-RIamide I	Antho-RIamide II
Sequence	L-3-phenyllactyl-Tyr-Arg-Ile-NH_2	H-Tyr-Arg-Ile-NH_2
N-Terminus	Blocked (Hydroxyl group)	Free (Primary Amine)
Chemical Class	Peptidomimetic (Depsipeptide-like cap)	Tripeptide
Molecular Weight	~597.7 Da	449.5 Da
Charge (pH 7)	+1 (Arg guanidino group)	+2 (N-term amine + Arg)
Bioactivity	Active (Inhibitory)	Inactive

The Phenyllactyl Moiety

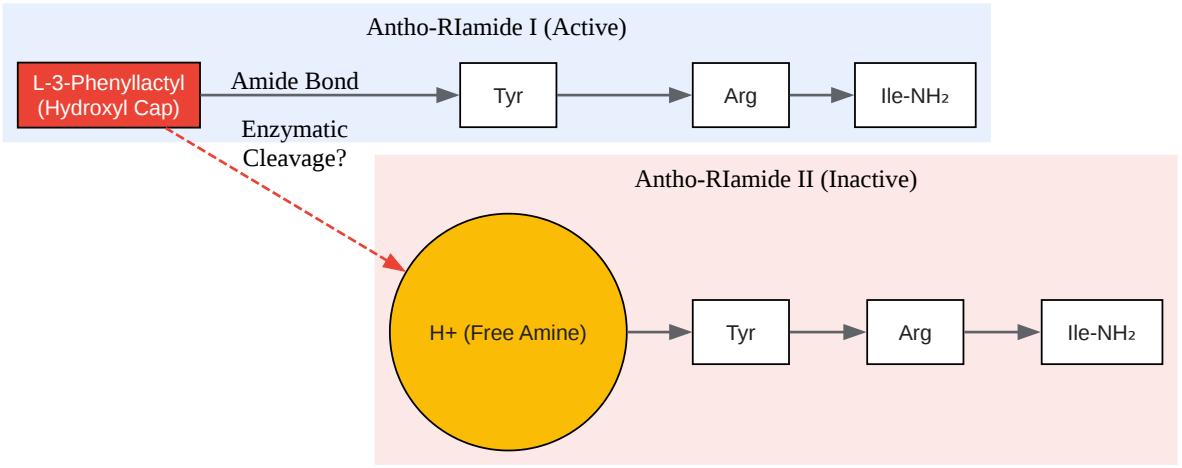
In Antho-RIamide I, the N-terminal amino acid (Tyrosine) is acylated by L-3-phenyllactate (2-hydroxy-3-phenylpropanoic acid).

- Linkage: Amide bond formed between the carboxyl of phenyllactate and the

  -amine of Tyrosine.

- Function: This replaces the positively charged N-terminal amine with a neutral hydroxyl group, significantly altering the electrostatic profile and lipophilicity of the peptide's "head."

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Figure 1: Structural comparison showing the critical N-terminal phenyllactyl cap in Antho-RIamide I versus the free amine in Antho-RIamide II.[4]

Biosynthesis & Isolation Strategy

The co-existence of these two peptides in Anthopleura elegantissima suggests a biosynthetic pathway where Type I is the mature product and Type II is either a precursor or a degradation product.

The Evolutionary Logic: The "Cap" Strategy

Cnidarians (sea anemones) utilize N-terminal blocking as a primary defense against degradation. In the marine environment and within the coelenteron (digestive cavity), non-specific aminopeptidases are rampant.

- Mechanism: Aminopeptidases require a free N-terminal amine to latch onto the peptide substrate.

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- Result: Antho-RIamide I is immune to these enzymes, extending its half-life significantly, whereas Antho-RIamide II is rapidly degraded.

Isolation Protocol (Technical Workflow)

Researchers utilize the unique "RIamide" (Arg-Ile-NH_2) C-terminus for detection.

- Extraction:
  - Tissue: Anthopleura elegantissima (whole animal).
  - Solvent: Boiling 0.1 M acetic acid (inactivates endogenous proteases immediately).
- Purification Cascade:
  - Step 1: Sep-Pak C18: Desalting and initial lipid removal.
  - Step 2: Cation Exchange: Separation based on charge (Type I is +1, Type II is +2).
  - Step 3: HPLC (Reverse Phase):
    - Column: Nucleosil C18.
    - Gradient: Acetonitrile in 0.1% TFA.
    - Differentiation: Antho-RIamide I elutes later (more hydrophobic due to the phenyllactyl group) than Antho-RIamide II.
- Detection (RIA):
  - A radioimmunoassay specific for the C-terminal Arg-Ile-NH_2 or Arg-Phe-NH_2 (cross-reactive) sequence is used to track fractions.

Pharmacological Profile: The "All-or-Nothing" Effect

The functional difference between I and II is absolute in most assays, providing a clear window into the receptor's requirements.

Mechanism of Action

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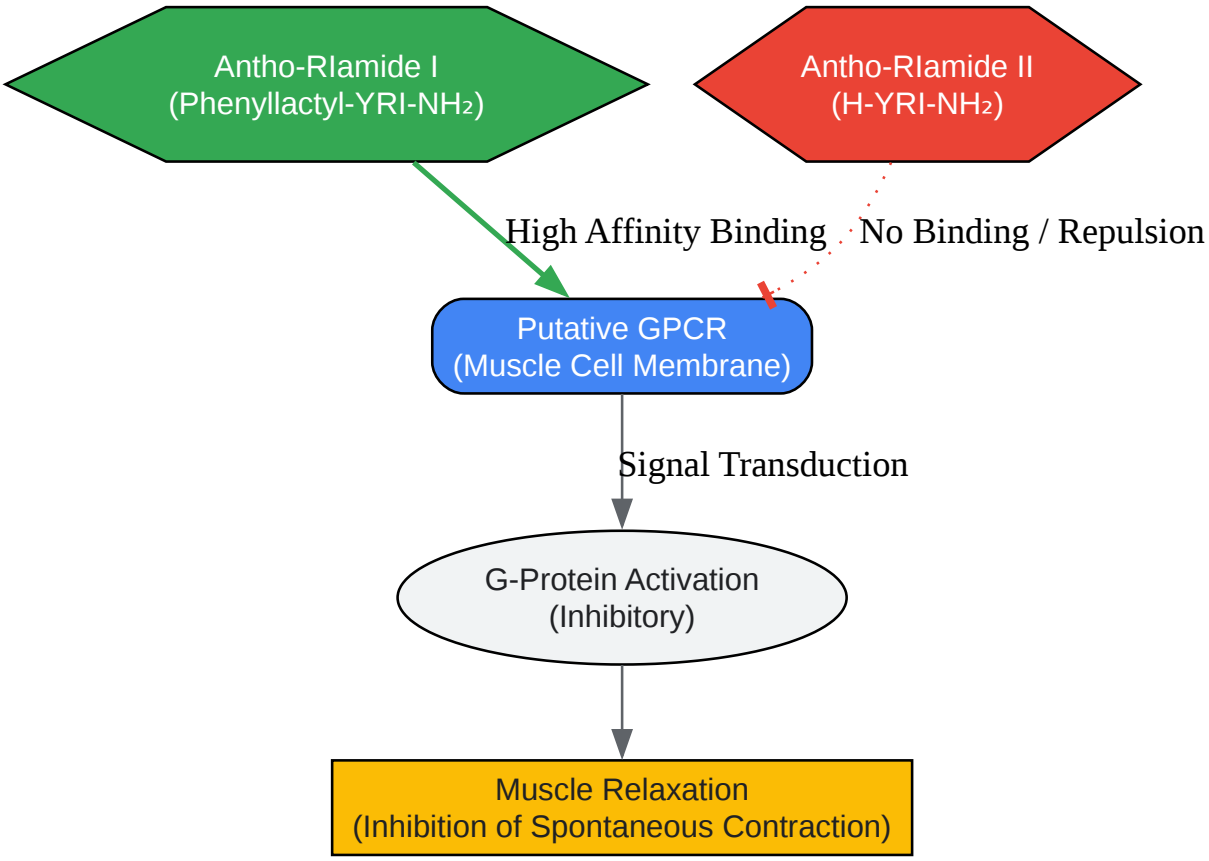
- Target: Unknown G-protein coupled receptor (GPCR) on endodermal and ectodermal muscle fibers.
- Effect: Inhibition of spontaneous contractions. This contrasts with other anthozoan peptides (e.g., Antho-RWamides) which are often excitatory.
- Physiological Role: Likely coordinates the expansion phase of the anemone (e.g., during feeding or water intake), requiring relaxation of the body wall musculature.

Comparative Activity Data

Assay System	Antho-RIamide I (Active)	Antho-RIamide II (Inactive)
Sphincter Muscle (Calliactis)	Inhibits contractions (M)	No effect (M)
Circular Muscle	Inhibits spontaneous activity	No effect
Longitudinal Muscle	Inhibits spontaneous activity	No effect
Receptor Binding	High Affinity	Low/No Affinity

Key Insight: The receptor likely possesses a hydrophobic pocket specifically designed to accommodate the phenyl ring of the phenyllactyl group. The positive charge of the free amine in Type II likely creates electrostatic repulsion or fails to trigger the conformational change necessary for receptor activation.

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Figure 2: Pharmacological pathway illustrating the selective activation of the inhibitory receptor by Antho-RIamide I.

Experimental Protocols

Protocol A: Solid-Phase Peptide Synthesis (SPPS) of Antho-RIamide I

To validate the structure, one must synthesize the peptide. The challenge is the N-terminal hydroxy acid.

- Resin Loading: Use Rink Amide resin (to generate C-terminal amide).
- Coupling Cycle (Standard):
  - Couple Fmoc-Ile-OH.

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- Couple Fmoc-Arg(Pbf)-OH.
- Couple Fmoc-Tyr(tBu)-OH.

- N-Terminal Capping (Critical Step):
  - Do NOT use Fmoc-Phenyllactate (hydroxyl group interferes).
  - Use L-3-phenyllactic acid without protection on the OH (if careful) or O-protected (e.g., O-tBu-phenyllactic acid).
  - Activation: DIC/HOBt or HATU.
  - Note: The hydroxyl group of phenyllactic acid is less nucleophilic than an amine, so self-polymerization is slow, but O-protection is preferred for high yield.
- Cleavage: TFA/TIS/H_2O (95:2.5:2.5) to remove side chain protectors and cleave from resin.
- Purification: HPLC (C18 column).

Protocol B: Muscle Bioassay (In Vitro)

- Preparation: Isolate the marginal sphincter muscle from Calliactis parasitica or Anthopleura elegantissima.
- Bath: Suspend in a 20mL organ bath containing artificial seawater at 12°C.
- Aeration: Continuous bubbling with air.
- Tension: Apply 1g passive tension.
- Recording: Connect to an isometric force transducer.
- Application:
  - Wait for spontaneous rhythmic contractions to stabilize.
  - Add Antho-RIamide I (cumulative dosing

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M to

M).

- Observation: Immediate cessation of spontaneous contractions and relaxation of baseline tone.
- Washout.
- Add Antho-RIamide II (up to

  M).
- Observation: No change in frequency or amplitude of contractions.

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